

# A Comprehensive Technical Guide to (4-Methylphenoxy)acetyl chloride

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## Compound of Interest

Compound Name: (4-Methylphenoxy)acetyl chloride

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This technical guide provides an in-depth overview of **(4-Methylphenoxy)acetyl chloride**, a reactive intermediate crucial in various fields of organic synthesis, including pharmaceuticals and agrochemicals. This document outlines its chemical identity, physicochemical properties, and detailed experimental protocols for its synthesis.

## Chemical Identity

- IUPAC Name: 2-(4-methylphenoxy)acetyl chloride[1]
- Synonyms: (4-Methylphenoxy)acetyl chloride

**(4-Methylphenoxy)acetyl chloride** is an acyl chloride derivative featuring a phenoxy group with a methyl substituent at the para position, connected to an acetyl chloride moiety.[2] Its reactivity as an acylating agent makes it a versatile building block in medicinal chemistry.[2]

## Physicochemical Properties

The key quantitative data for **(4-Methylphenoxy)acetyl chloride** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	$C_9H_9ClO_2$	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	184.62 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	15516-47-9	<a href="#">[1]</a>
Physical Form	Solid	

## Experimental Protocols: Synthesis

**(4-Methylphenoxy)acetyl chloride** is primarily synthesized from (4-methylphenoxy)acetic acid. The following section details the prevalent laboratory and industrial scale methodologies.

### 3.1. Synthesis via Thionyl Chloride

This is a common laboratory-scale method involving the reaction of (4-methylphenoxy)acetic acid with thionyl chloride ( $SOCl_2$ ).[\[2\]](#)

- **Reaction Principle:** The hydroxyl group of the carboxylic acid is substituted by a chloride, forming the acyl chloride. The byproducts, sulfur dioxide ( $SO_2$ ) and hydrogen chloride (HCl), are gaseous and can be easily removed.
- **Detailed Protocol:**
  - To a solution of (4-methylphenoxy)acetic acid in a suitable solvent (e.g., Dichloromethane or Tetrahydrofuran), add a molar excess of thionyl chloride (typically a 2:1 molar ratio).[\[2\]](#)
  - Reflux the reaction mixture for 4-6 hours at 40-50°C to ensure the reaction goes to completion.[\[2\]](#)
  - Monitor the reaction progress using an appropriate technique, such as TLC.
  - After completion, remove the excess thionyl chloride and solvent under reduced pressure.
  - Purify the resulting crude **(4-methylphenoxy)acetyl chloride** by fractional distillation under reduced pressure to obtain the final product with high purity (typically >95%).[\[2\]](#)

- Optimized Reaction Parameters:[2]

Parameter	Optimal Value	Impact on Yield
Reaction Temperature	45°C	Maximizes reaction rate
SOCl <sub>2</sub> Equivalents	2.0	Ensures full conversion
Reaction Time	5 hours	Balances efficiency

### 3.2. Synthesis via Phosphorus Trichloride

An alternative method, often favored for industrial-scale production due to cost-effectiveness, utilizes phosphorus trichloride (PCl<sub>3</sub>).[2]

- Reaction Principle: (4-methylphenoxy)acetic acid reacts with PCl<sub>3</sub> to form the desired acyl chloride and phosphorous acid (H<sub>3</sub>PO<sub>3</sub>) as a byproduct.[2]
- Detailed Protocol:[2]
  - React (4-methylphenoxy)acetic acid with phosphorus trichloride at a controlled temperature of 20–30°C.
  - The reaction mixture will separate into two phases: an upper organic phase containing the product and a lower aqueous phase with the phosphorous acid byproduct.
  - Separate the organic phase.
  - The aqueous phase can be treated with additional PCl<sub>3</sub> to recover any residual product, thereby enhancing the overall yield.

## Chemical Reactivity and Applications

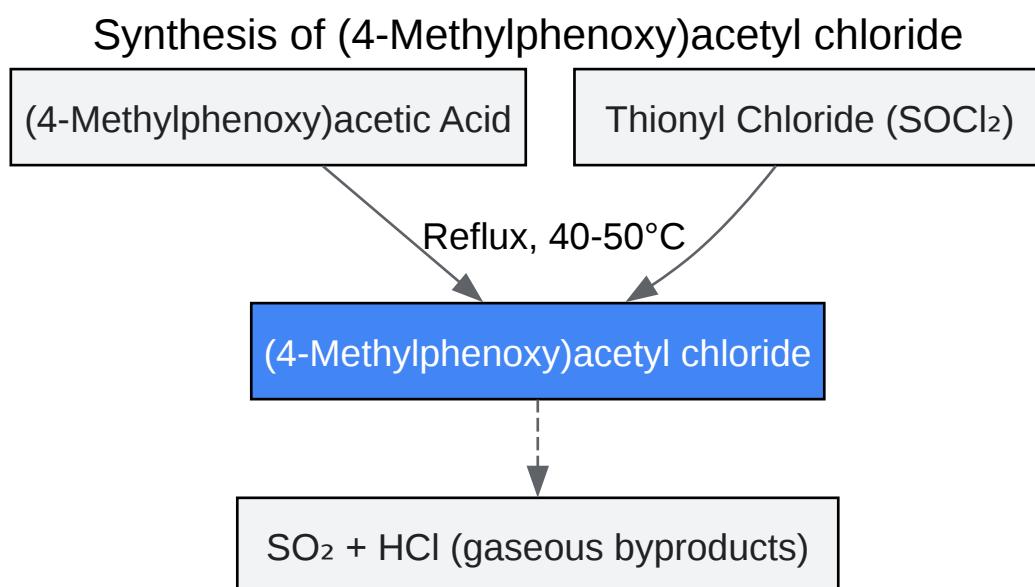
As a reactive acyl chloride, **(4-Methylphenoxy)acetyl chloride** is a key intermediate in the synthesis of various organic compounds.[2] Its primary reactions involve nucleophilic acyl substitution.

- Esterification: It readily reacts with alcohols to form esters.[2]

- Amidation: Its reaction with amines yields amides, a common linkage in many pharmaceutical compounds.[2]
- Hydrolysis: It reacts with water to hydrolyze back to (4-methylphenoxy)acetic acid and hydrochloric acid.[2] This necessitates careful handling in anhydrous conditions.

## Visualized Workflows and Pathways

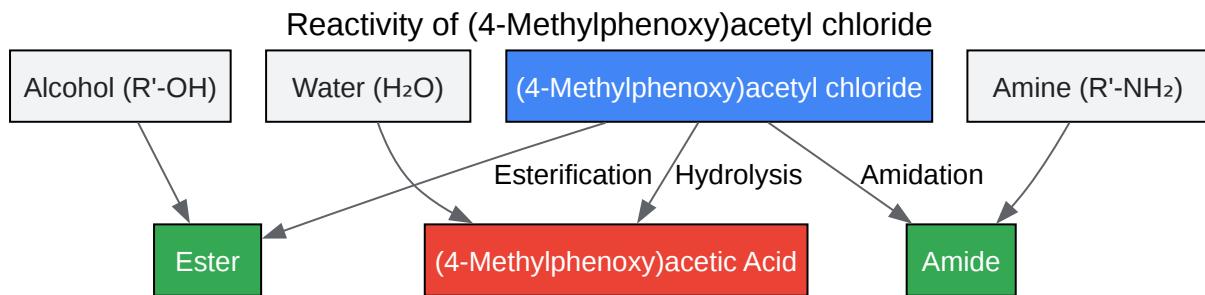
Diagram 1: Synthesis of **(4-Methylphenoxy)acetyl chloride**



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Caption: Synthesis of **(4-Methylphenoxy)acetyl chloride**.

Diagram 2: General Reactivity of **(4-Methylphenoxy)acetyl chloride**



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Caption: General Reactivity of **(4-Methylphenoxy)acetyl chloride**.

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## References

- 1. 2-(4-Methylphenoxy)acetyl chloride | C9H9ClO2 | CID 10976181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (4-Methylphenoxy)acetyl chloride | 15516-47-9 | Benchchem [benchchem.com]
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